Application Note & Protocol: Long-Term Stability of Doramapimod Hydrochloride in Solution

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Compound of Interest

Compound Name:	*Doramapimod hydrochloride*
CAS No.:	*1283526-53-3*
Cat. No.:	*B8320540*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Doramapimod (also known as BIRB 796) is a potent, orally active, and highly selective inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2][3][4][5][6] The p38 MAPK signaling pathway is a critical mediator of cellular responses to inflammatory cytokines and environmental stress, playing a key role in inflammation, apoptosis, and cell differentiation.[7][8][9][10][11][12] As a result, Doramapimod has been investigated for the treatment of autoimmune diseases and various cancers.[11][12][13] For researchers and drug development professionals, understanding the stability of **Doramapimod hydrochloride** in solution is crucial for ensuring the accuracy and reproducibility of experimental results and for developing viable pharmaceutical formulations.

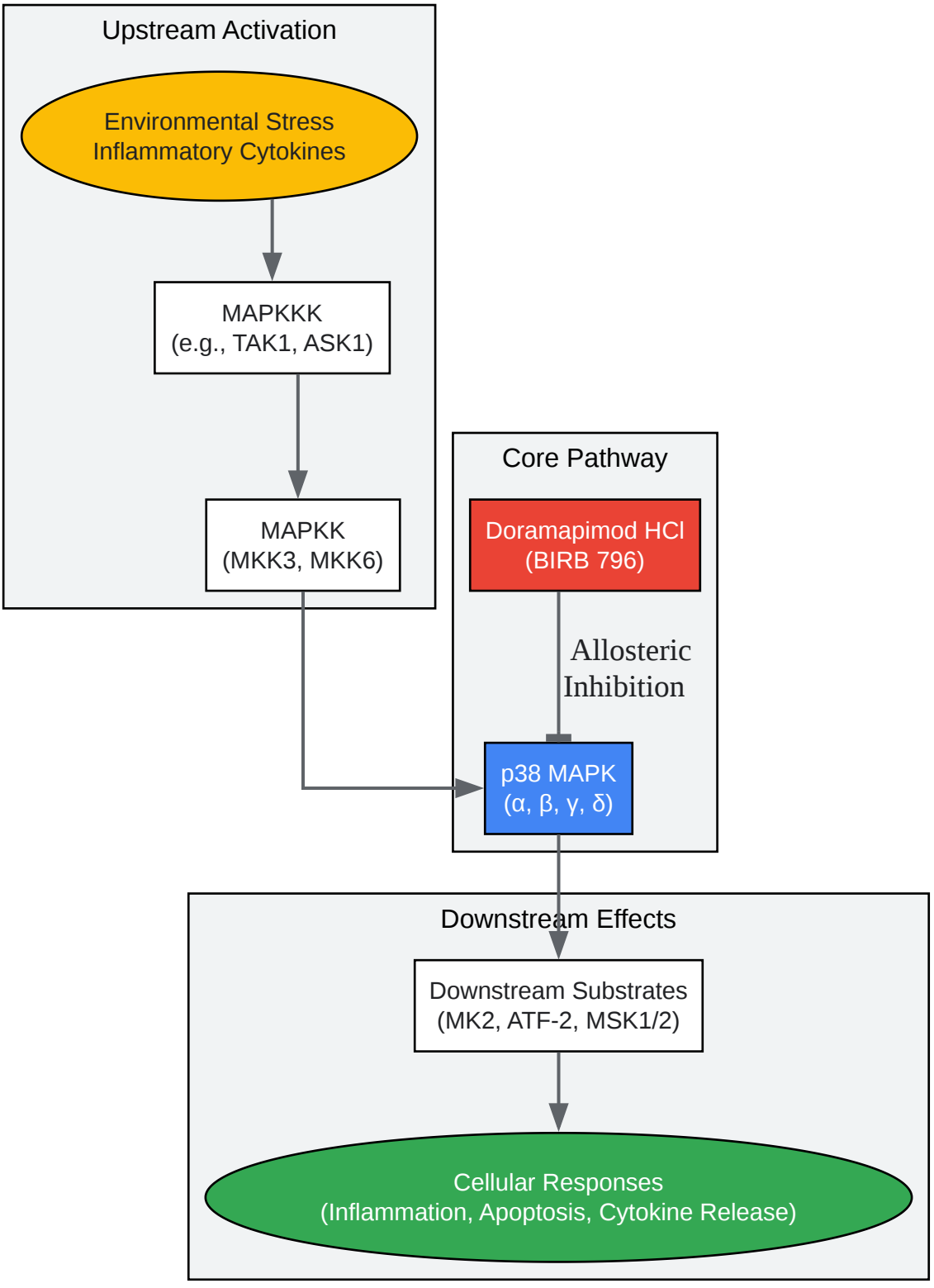
This document provides a summary of known stability data, recommended storage conditions, and detailed protocols for conducting comprehensive long-term stability studies of **Doramapimod hydrochloride** in solution, based on established industry guidelines.

Mechanism of Action: p38 MAPK Inhibition

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Doramapimod is a pan-p38 MAPK inhibitor, targeting all four isoforms (α, β, γ, δ) with IC50 values in the nanomolar range.[1][3][4][5] It binds to an allosteric, downstream site on the p38 kinase, which indirectly prevents ATP binding and stabilizes the enzyme in an inactive conformation.[2][11][12] This inhibition blocks the phosphorylation of downstream targets, thereby modulating the cellular response to stress and inflammatory signals.[7][10]

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Caption: p38 MAPK signaling pathway and the inhibitory action of Doramapimod.

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Summary of Recommended Storage Conditions

Proper storage is essential to maintain the integrity of **Doramapimod hydrochloride** solutions. The following tables summarize the recommended storage conditions based on available data from suppliers. These recommendations are suitable for short to medium-term storage for typical research use.

Table 1: Storage of **Doramapimod Hydrochloride** as a Solid (Powder)

Storage Temperature	Recommended Duration	Reference(s)
-20°C	3 years	[1][4][13]
4°C	2 years	[4]

Table 2: Storage of **Doramapimod Hydrochloride** in Solution (e.g., in DMSO)

Storage Temperature	Recommended Duration	Reference(s)
-80°C	1 year	[1][3][4][13][14]
-20°C	1 to 6 months	[1][3][4]

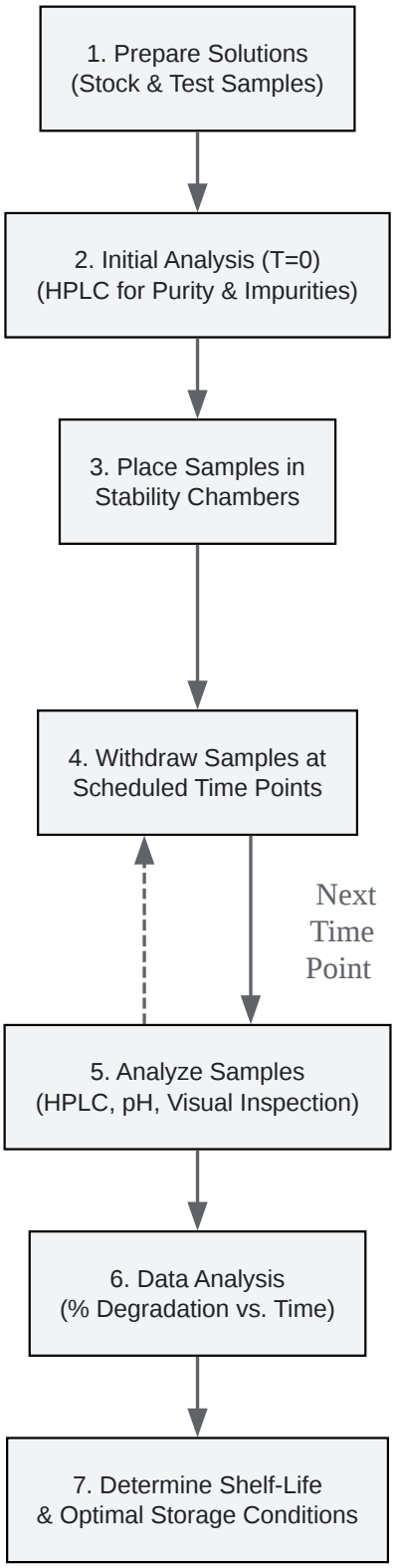
Note: For optimal results, it is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1] For in vivo experiments, working solutions should be prepared freshly on the day of use.[3]

Protocols for Long-Term Stability Assessment

To establish a comprehensive stability profile for a specific formulation or solvent system, a formal stability study is required. The following protocols are based on the International Council for Harmonisation (ICH) guidelines Q1A(R2).[15][16]

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Experimental Workflow for Stability Testing



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References

- 1. selleckchem.com [selleckchem.com]
- 2. Pardon Our Interruption [opnme.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. An overview of mammalian p38 mitogen-activated protein kinases, central regulators of cell stress and receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 9. creative-diagnostics.com [creative-diagnostics.com]
- 10. p38 MAPK Signaling | Cell Signaling Technology [cellsignal.com]
- 11. BIRB796, an Inhibitor of p38 Mitogen-Activated Protein Kinase, Inhibits Proliferation and Invasion in Glioblastoma Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Doramapimod HCl | TargetMol [targetmol.com]
- 14. Doramapimod (BIRB-796)|285983-48-4|MSDS [dcchemicals.com]
- 15. database.ich.org [database.ich.org]
- 16. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]

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